

Application Note: Quantitation of Diundecyl Phthalate-d4 in Food Contact Materials

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Compound of Interest

Compound Name: *Diundecyl phthalate-d4*

Cat. No.: *B15558424*

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Abstract

This application note details a robust and sensitive method for the quantitative analysis of **Diundecyl phthalate-d4** (DUP-d4) in food contact materials (FCMs) using gas chromatography-tandem mass spectrometry (GC-MS/MS). DUP-d4 serves as an internal standard for the corresponding non-deuterated Diundecyl phthalate (DUP), a high molecular weight phthalate used as a plasticizer in various polymers. The protocol provides a comprehensive workflow, including sample preparation by solvent extraction, instrumental analysis, and data processing. This method is intended for researchers, scientists, and quality control professionals in the fields of food safety, materials science, and analytical chemistry.

Introduction

Phthalates are a class of chemical compounds commonly used as plasticizers to enhance the flexibility and durability of polymers, such as polyvinyl chloride (PVC).[1] These compounds are not chemically bound to the polymer matrix and can migrate into food products upon contact.[2] Due to potential endocrine-disrupting properties and other health concerns associated with some phthalates, regulatory bodies worldwide have established limits on their presence in food contact materials.[1]

Diundecyl phthalate (DUP) is a high molecular weight phthalate used in applications requiring high-temperature stability, such as electrical wiring insulation and various PVC products.[2] Accurate quantitation of its migration from FCMs is crucial for risk assessment and regulatory compliance. The use of a deuterated internal standard, such as **Diundecyl phthalate-d4**

(DUP-d4), is the gold standard for quantitative analysis as it effectively compensates for matrix effects and variations in sample preparation and instrument response. This application note provides a detailed protocol for the extraction and subsequent quantitation of DUP-d4 from polymer matrices using GC-MS/MS.

Experimental Protocol

Materials and Reagents

- Solvents: Dichloromethane (DCM), n-hexane, and acetone (all HPLC or pesticide residue grade).
- Standards: **Diundecyl phthalate-d4** (DUP-d4) and Diundecyl phthalate (DUP) certified reference standards.
- Apparatus: Glassware (volumetric flasks, beakers, vials), previously rinsed with acetone and hexane and baked at a high temperature to eliminate phthalate contamination.[3] Analytical balance, vortex mixer, ultrasonic bath, centrifuge, and syringe filters (PTFE, 0.22 µm).

Sample Preparation: Solvent Extraction

- Sample Comminution: Cut the food contact material into small pieces (approximately 2x2 mm) to maximize the surface area for extraction.
- Weighing: Accurately weigh 1.0 g of the comminuted polymer sample into a 50 mL glass centrifuge tube.
- Internal Standard Spiking: Spike the sample with a known amount of DUP-d4 solution (e.g., 100 µL of a 10 µg/mL solution in hexane) to be used as an internal standard for quantification.
- Extraction: Add 10 mL of a dichloromethane and n-hexane mixture (1:1, v/v).
- Sonication: Place the tube in an ultrasonic bath for 30 minutes to facilitate the extraction of phthalates from the polymer matrix.[2]
- Centrifugation: Centrifuge the sample at 4000 rpm for 10 minutes to separate the polymer debris from the solvent extract.

- **Solvent Transfer:** Carefully transfer the supernatant to a clean glass tube.
- **Repeat Extraction:** Repeat the extraction process (steps 4-7) on the polymer residue with another 10 mL of the solvent mixture to ensure complete extraction. Combine the supernatants.
- **Concentration:** Evaporate the combined extract to near dryness under a gentle stream of nitrogen.
- **Reconstitution:** Reconstitute the residue in 1.0 mL of n-hexane.
- **Filtration:** Filter the reconstituted solution through a 0.22 μm PTFE syringe filter into a 2 mL GC vial.

GC-MS/MS Analysis

- **Instrumentation:** A gas chromatograph coupled with a tandem mass spectrometer (GC-MS/MS) is recommended for its high sensitivity and selectivity.[\[4\]](#)
- **GC Column:** A low-bleed, non-polar capillary column, such as a DB-5MS (30 m x 0.25 mm ID, 0.25 μm film thickness), is suitable for phthalate analysis.[\[5\]](#)
- **Injection:** 1 μL of the final extract is injected in splitless mode.
- **Carrier Gas:** Helium at a constant flow rate of 1.0 mL/min.
- **Oven Temperature Program:**
 - Initial temperature: 100°C, hold for 1 minute.
 - Ramp 1: 20°C/min to 280°C, hold for 5 minutes.
 - Ramp 2: 5°C/min to 320°C, hold for 10 minutes.
- **MS/MS Parameters:**
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).

- Ion Source Temperature: 280°C.
- Transfer Line Temperature: 300°C.

MRM Transitions for DUP and DUP-d4:

Compound	Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier	Collision Energy (eV)
DUP	474.4	149.1	167.1	15
DUP-d4	478.4	153.1	171.1	15

Note: The precursor ion for DUP is its molecular ion. The m/z 149 fragment is the characteristic phthalic anhydride ion. For DUP-d4, the corresponding fragment is shifted to m/z 153. The qualifier ions provide additional confirmation of the analyte's identity. Collision energies should be optimized for the specific instrument used.

Data Presentation

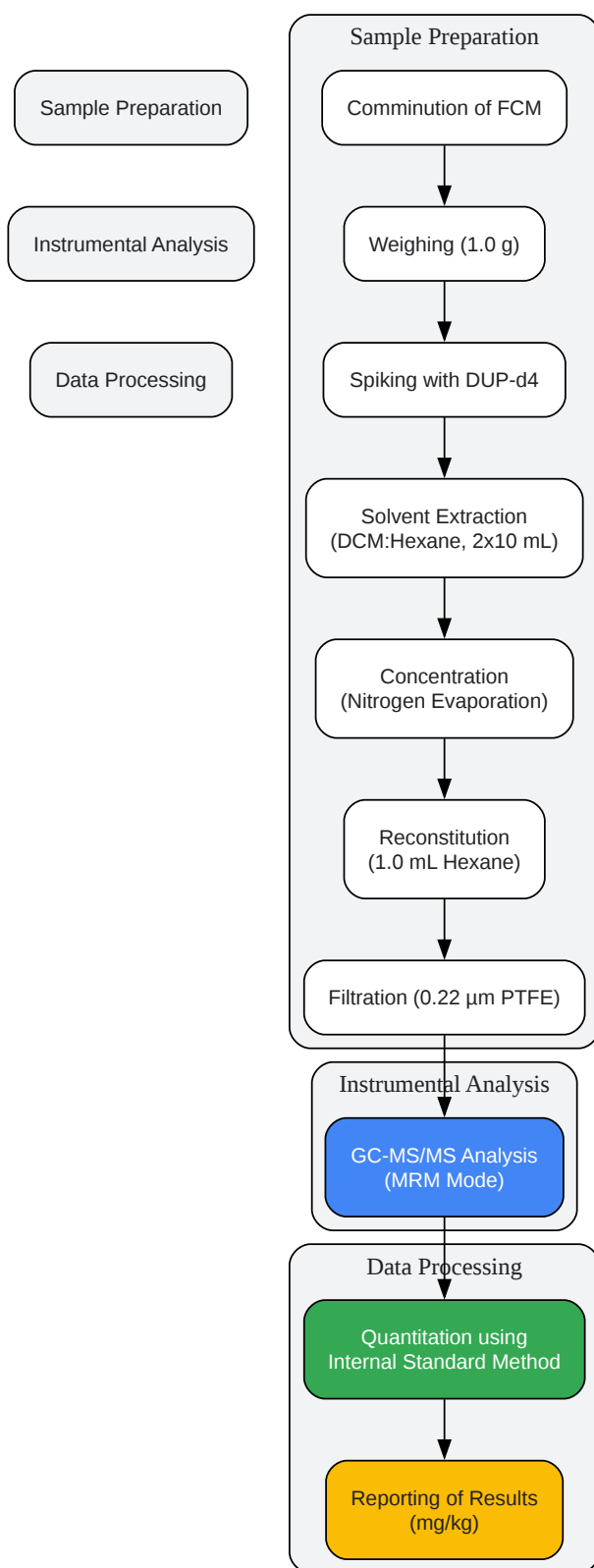
Quantitative data should be summarized for clarity and easy comparison. The following table presents typical performance data for the analysis of high molecular weight phthalates using GC-MS/MS.

Parameter	Value
Linearity (R^2)	> 0.995
Limit of Detection (LOD)	0.01 - 0.05 mg/kg
Limit of Quantitation (LOQ)	0.03 - 0.15 mg/kg
Recovery	85 - 115%
Relative Standard Deviation (RSD)	< 15%

Note: These values are representative and may vary depending on the specific matrix, instrumentation, and laboratory conditions.[\[6\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the key stages of the analytical protocol for the quantitation of DUP-d4 in food contact materials.



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Caption: Workflow for DUP-d4 analysis in FCMs.

Conclusion

The described GC-MS/MS method provides a reliable and sensitive approach for the quantitation of **Diundecyl phthalate-d4** in food contact materials. The use of a deuterated internal standard ensures high accuracy and precision by correcting for matrix-induced signal suppression or enhancement and variability in sample recovery. This protocol is suitable for routine monitoring and research applications to ensure the safety and compliance of food packaging and other food contact articles. Careful attention to minimizing background contamination is essential for achieving low detection limits.[7]

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- To cite this document: BenchChem. [Application Note: Quantitation of Diundecyl Phthalate-d4 in Food Contact Materials]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15558424#quantitation-of-diundecyl-phthalate-d4-in-food-contact-materials]

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